

Technical Dossier: Physicochemical Properties of 3-Bromo-N,4-dimethylaniline

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Compound of Interest

Compound Name: 3-Bromo-N,4-dimethylaniline

Cat. No.: B180568

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For distribution to: Researchers, scientists, and drug development professionals. Preamble: This document provides a technical overview of the available physicochemical data for **3-Bromo-N,4-dimethylaniline**. It includes a summary of known properties, detailed experimental protocols for the determination of melting and boiling points, and graphical representations of relevant scientific workflows.

Physicochemical Data for 3-Bromo-N,4-dimethylaniline

As of the latest literature review, the experimental melting and boiling points for **3-Bromo-N,4-dimethylaniline** (CAS No. 101251-11-0) have not been reported in publicly available scientific databases or safety data sheets. A safety data sheet for **3-bromo-N,4-dimethylaniline** explicitly states "no data available" for its boiling point.

For comparative reference and to provide context within its isomeric class, the reported melting and boiling points of related isomers are presented in Table 1. It is crucial to note that these values are not interchangeable and are provided for informational purposes only.

Table 1: Physicochemical Properties of Bromo-dimethylaniline Isomers

Compound Name	CAS Number	Molecular Formula	Melting Point (°C)	Boiling Point (°C)
3-Bromo-N,4-dimethylaniline	101251-11-0	C ₈ H ₁₀ BrN	Data Not Available	Data Not Available
3-Bromo-N,N-dimethylaniline	16518-62-0	C ₈ H ₁₀ BrN	11[1][2]	239[1] or 126 (at 14 mmHg)[2]
4-Bromo-N,N-dimethylaniline	586-77-6	C ₈ H ₁₀ BrN	52 - 56[3][4]	263 - 265[3]
3-Bromo-4-methylaniline	7745-91-7	C ₇ H ₈ BrN	27 - 30[5][6]	254 - 257[5]

Standard Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of melting and boiling points, which would be applicable for the characterization of **3-Bromo-N,4-dimethylaniline**.

Melting Point Determination by Capillary Method

This method is the standard technique for determining the melting point of a solid crystalline substance.[5]

Apparatus:

- Melting point apparatus (e.g., Thiele tube with heating oil or a metal block heater)
- Calibrated thermometer or digital temperature probe
- Glass capillary tubes (sealed at one end)
- Mortar and pestle
- Sample of the substance

Procedure:

- **Sample Preparation:** The sample must be completely dry and finely powdered. If necessary, grind the crystalline sample into a fine powder using a mortar and pestle.[5]
- **Capillary Tube Loading:** Press the open end of a capillary tube into the powdered sample. Tap the sealed end of the tube on a hard surface to compact the sample into a dense column at the bottom. The packed sample height should be approximately 2-3 mm.[7][8]
- **Apparatus Setup:** Attach the capillary tube to the thermometer. The sample should be level with the middle of the thermometer's bulb. Insert the thermometer assembly into the melting point apparatus.[7]
- **Heating:** Heat the apparatus rapidly to a temperature approximately 10-15°C below the expected melting point.[5] Then, decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, heating medium, and thermometer.[7]
- **Observation and Recording:** Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid crystal disappears (completion of melting). The melting point is reported as this range.[8] For a pure substance, this range is typically narrow (0.5-1.0°C).

Boiling Point Determination by Microscale Method

This procedure is suitable for determining the boiling point of a small quantity of a liquid sample.[9]

Apparatus:

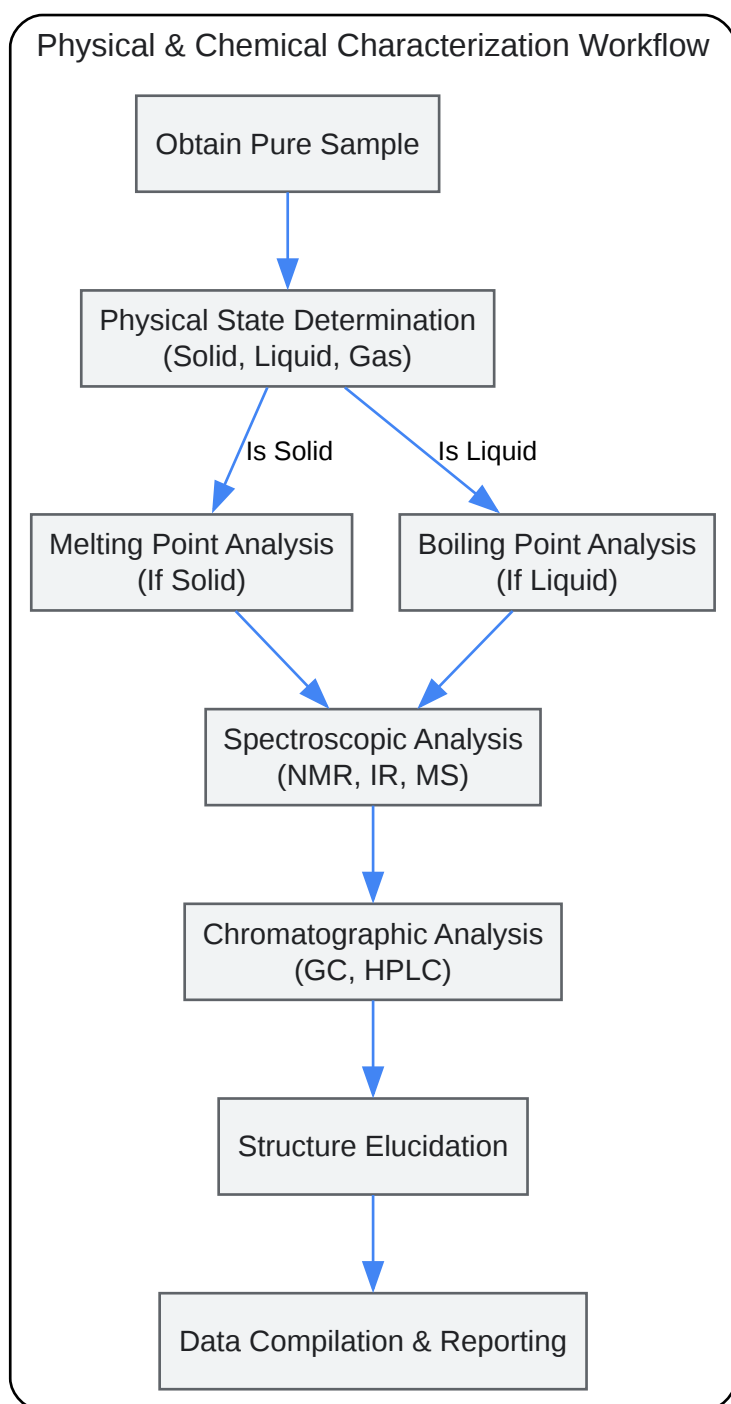
- Small test tube (e.g., 6 x 50 mm) or a melting point capillary tube
- A smaller capillary tube sealed at one end (fusion tube)
- Thermometer
- Heating apparatus (e.g., Thiele tube with mineral oil)
- Rubber band or tubing slice to attach the tube to the thermometer

Procedure:

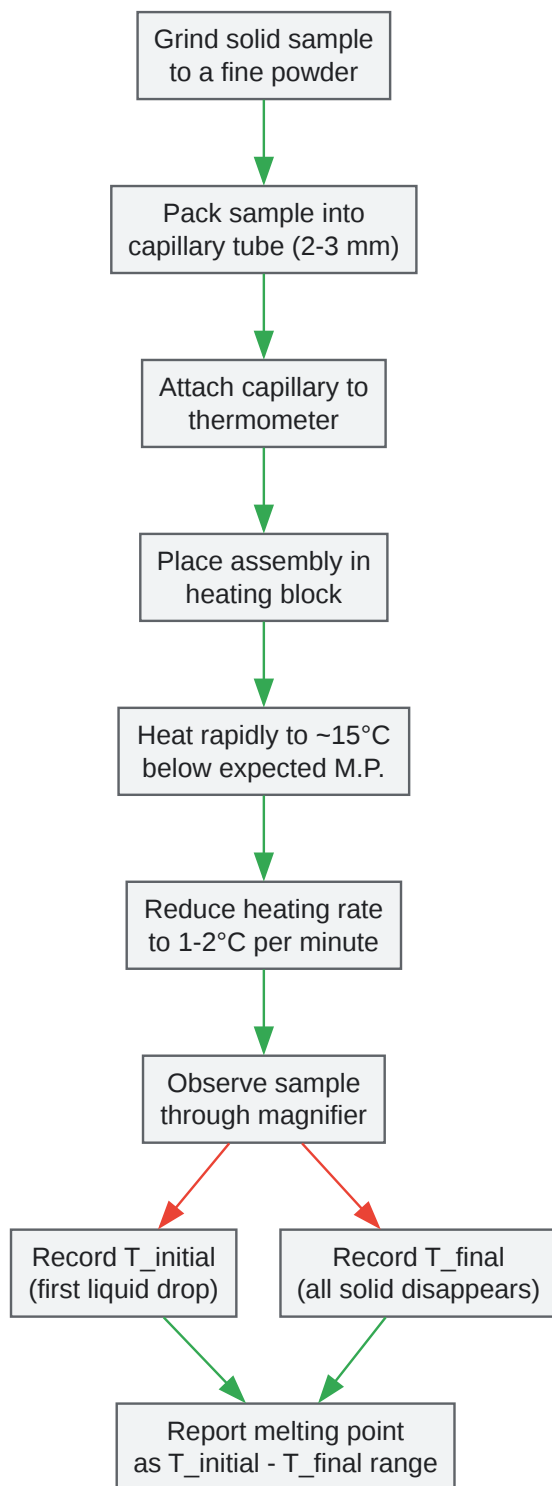
- **Sample Preparation:** Add a few drops of the liquid sample into the small test tube to a depth of about 1 cm.
- **Fusion Tube Insertion:** Place the smaller, sealed capillary tube into the test tube with its open end down. This tube will trap air and serve as a boiling chip to ensure smooth boiling.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a small rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.^[9]
- **Heating:** Immerse the assembly in a heating bath (e.g., Thiele tube). Heat the bath gently. As the temperature rises, a stream of air bubbles will be observed escaping from the inverted capillary tube.^[6]
- **Observation:** Continue heating until a rapid and continuous stream of bubbles emerges from the capillary. This indicates that the vapor pressure of the liquid has overcome the atmospheric pressure.^[9]
- **Cooling and Measurement:** Turn off the heat and allow the apparatus to cool slowly. The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the inverted capillary tube.^{[6][9]} Record this temperature.

Mandatory Visualizations

The following diagrams illustrate key workflows relevant to the characterization of a chemical compound.



Melting Point Determination Workflow (Capillary Method)

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References

- 1. scribd.com [scribd.com]
- 2. mt.com [mt.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. chemtips.wordpress.com [chemtips.wordpress.com]
- 5. thinksrs.com [thinksrs.com]
- 6. uomus.edu.iq [uomus.edu.iq]
- 7. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 8. jk-sci.com [jk-sci.com]
- 9. chymist.com [chymist.com]
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